

Application Notes and Protocols for Ac-DEVD-AMC Fluorescence Measurement

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of the fluorogenic substrate N-Acetyl-Asp-Glu-Val-Asp-7-amido-4-methylcoumarin (Ac-DEVD-AMC) in the measurement of caspase-3 activity. This substrate is a valuable tool for studying apoptosis and for the screening of caspase-3 inhibitors in drug discovery.

Introduction

Ac-DEVD-AMC is a synthetic tetrapeptide substrate for caspase-3, a key effector caspase in the apoptotic pathway. The substrate consists of the caspase-3 recognition sequence, DEVD, conjugated to the fluorescent reporter molecule 7-amino-4-methylcoumarin (AMC). In its intact form, the substrate is non-fluorescent. However, upon cleavage by active caspase-3 between the aspartic acid (D) and AMC, the free AMC molecule is released, which produces a measurable fluorescent signal. The intensity of the fluorescence is directly proportional to the caspase-3 activity.

Data Presentation

The following table summarizes the key quantitative data for Ac-DEVD-AMC fluorescence measurement.

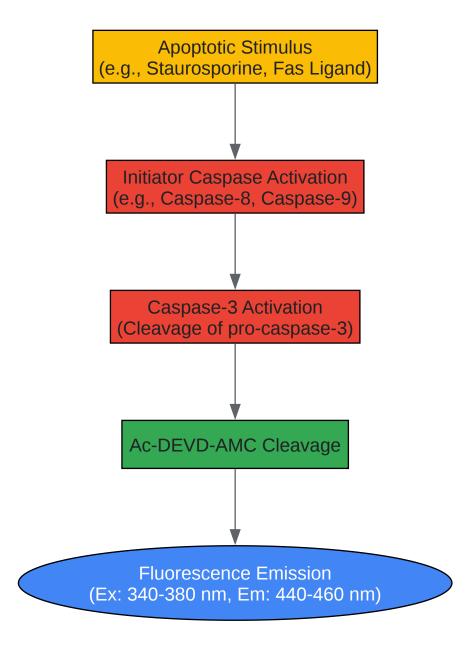


Parameter	Value	Reference
Excitation Wavelength	340-380 nm	[1][2][3][4][5][6][7]
Emission Wavelength	440-460 nm	[1][2][3][4][5][6][7]
Molecular Weight	Varies by supplier	[2]
Purity	≥95%	[2]

Signaling Pathway

The cleavage of Ac-DEVD-AMC by caspase-3 is a critical step in the execution phase of apoptosis. The diagram below illustrates the simplified signaling pathway leading to caspase-3 activation and subsequent substrate cleavage.





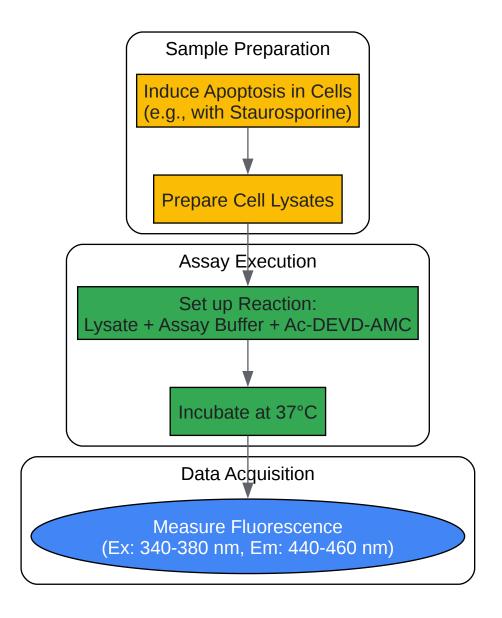
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Caption: Caspase-3 activation pathway.

Experimental Workflow

The following diagram outlines the general workflow for a caspase-3 activity assay using Ac-DEVD-AMC.





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